

# A Comprehensive Technical Guide to the Physical and Chemical Properties of Tridecanedioic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tridecanedioic acid*

Cat. No.: *B146212*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction: **Tridecanedioic acid**, also known as brassylic acid or 1,11-undecanedicarboxylic acid, is a long-chain alpha,omega-dicarboxylic acid with the chemical formula  $C_{13}H_{24}O_4$ .<sup>[1][2]</sup> It serves as a versatile chemical intermediate in various industries, with significant applications in the synthesis of high-performance polyamides like Nylon-1313, as well as in the production of fragrances, lubricants, and plasticizers.<sup>[1]</sup> This document provides an in-depth overview of the physical and chemical properties of **tridecanedioic acid**, complete with experimental protocols and process diagrams to support research and development activities.

## Physical Properties

**Tridecanedioic acid** is a white to off-white crystalline solid at room temperature.<sup>[3][4]</sup> Its physical characteristics are crucial for handling, processing, and application development. The key physical properties are summarized in the table below. It is important to note that slight variations in reported values, particularly for melting point, may exist due to different experimental methods and sample purity.

Property	Value	Units	Source(s)
Appearance	White to off-white crystalline powder/solid	-	[3][4]
Molecular Formula	C13H24O4	-	[1][2]
Molecular Weight	244.33	g/mol	[2]
Melting Point	111 - 114	°C	[2][4][5]
Boiling Point	215 - 217 @ 2 Torr	°C	[5]
~415.5 (rough estimate)	°C	[4]	
Density	1.15 @ 25°C	g/cm <sup>3</sup>	[4]
Water Solubility	Sparingly soluble / 1.5 @ 21°C	mg/mL	[2][3][6]
Vapor Pressure	0 @ 20°C	Pa	[4]
Flash Point	223.5	°C	[4][7]
Enthalpy of Fusion ( $\Delta_{fus}H$ )	53.6	kJ/mol	[8]

## Chemical Properties and Reactivity

As a dicarboxylic acid, **tridecanedioic acid**'s chemistry is characterized by its two carboxylic acid functional groups. This allows it to form two series of salts and esters.[1] It is a stable compound under standard conditions.[9]

Property	Value	Units	Source(s)
IUPAC Name	Tridecanedioic acid	-	[2]
CAS Number	505-52-2	-	[1][2]
pKa (Predicted)	4.48 ± 0.10	-	[4]
XLogP3	3.7	-	[1][2]
Hydrogen Bond Donor Count	2	-	[1]
Hydrogen Bond Acceptor Count	4	-	[1]
Rotatable Bond Count	12	-	[1]
Topological Polar Surface Area	74.6	Å <sup>2</sup>	[1]

#### Reactivity Profile:

- Esterification: Reacts with alcohols to form mono- and di-esters, which are used as plasticizers and lubricants.[1][3]
- Polymerization: Undergoes condensation polymerization with diamines to form polyamides (nylons). Its reaction with 1,13-diaminotridecane yields Nylon-1313.[1]
- Salt Formation: Reacts with bases to form two series of salts.[1]
- Stability: The compound is chemically stable under standard ambient conditions.[9] It does not undergo hazardous polymerization.[10]
- Incompatibilities: Avoid contact with strong oxidizing agents and strong bases.[9][10]

Solubility in Organic Solvents: **Tridecanedioic acid** exhibits good solubility in several organic solvents, which is a critical parameter for its purification and use in synthesis.[3]

- High Solubility: Alcohols (e.g., methanol, ethanol), ether, and acetic acid.[3][11]

- Moderate Solubility: Acetone, ethyl acetate.[11]
- Insoluble: Generally insoluble in non-polar hydrocarbon solvents.[4]

## Experimental Protocols

The following sections detail generalized methodologies for the purification of **tridecanedioic acid** and the determination of its key properties.

### Purification by Recrystallization (Monosalt Method)

This method is effective for purifying long-chain dicarboxylic acids from fermentation broths or crude synthesis products by leveraging the differential solubility of the monosalt.[12]

Materials:

- Crude **tridecanedioic acid**
- Acid (e.g., HCl, H<sub>2</sub>SO<sub>4</sub>) and Base (e.g., NaOH, KOH) for pH adjustment
- Deionized water
- Heating mantle, stirrer, beakers, Büchner funnel, vacuum flask
- pH meter

Procedure:

- Dissolution and Monosalt Formation: Take the crude material (e.g., fermentation broth filtrate) and adjust the pH to 6.2-7.0 with a suitable acid or base.[12]
- Heat the solution to 85-100°C with stirring to completely dissolve the formed monosalt of the dicarboxylic acid.[12]
- Crystallization of Monosalt: Reduce the temperature to 75-85°C and maintain for 15-30 minutes.[12] Then, cool the solution slowly to induce crystallization of the monosalt.
- Filtration: Filter the monosalt crystals using a Büchner funnel and wash the filter cake with a small amount of cold deionized water.[12]

- Conversion to Dicarboxylic Acid: Dissolve the collected monosalt filter cake in fresh deionized water.
- Adjust the pH of the solution to 2.0-4.0 by adding an acid.[12]
- Heat the acidic solution to 80-95°C to convert the monosalt back to the free dicarboxylic acid.[12]
- Final Crystallization: Cool the solution slowly to room temperature, followed by an ice bath, to crystallize the purified **tridecanedioic acid**. [12]
- Isolation and Drying: Filter the purified crystals, wash with cold deionized water, and dry in an oven at a temperature below the melting point (e.g., 80-100°C) until a constant weight is achieved.[12][13]

## Determination of Melting Point

The melting point is a crucial indicator of purity. A sharp melting range close to the literature value suggests high purity.

Materials:

- Purified **tridecanedioic acid**
- Capillary tubes
- Melting point apparatus

Procedure:

- Sample Preparation: Ensure the **tridecanedioic acid** sample is completely dry. Finely crush a small amount of the crystals into a powder.
- Capillary Loading: Pack a capillary tube with the powdered sample to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Measurement: Place the capillary tube in the melting point apparatus.

- Heat the apparatus rapidly to about 15-20°C below the expected melting point (approx. 112°C).
- Decrease the heating rate to 1-2°C per minute to allow for thermal equilibrium.
- Observation: Record the temperature at which the first liquid drop appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). This range is the melting point.

## Determination of Acid Dissociation Constant (pKa) via Titration

As a diprotic acid, **tridecanedioic acid** has two pKa values. These can be determined by potentiometric titration.

Materials:

- Purified **tridecanedioic acid**
- Standardized NaOH solution (e.g., 0.1 M)
- Solvent (e.g., a mixture of ethanol and water to ensure solubility)
- Calibrated pH meter and electrode
- Burette, beaker, magnetic stirrer

Procedure:

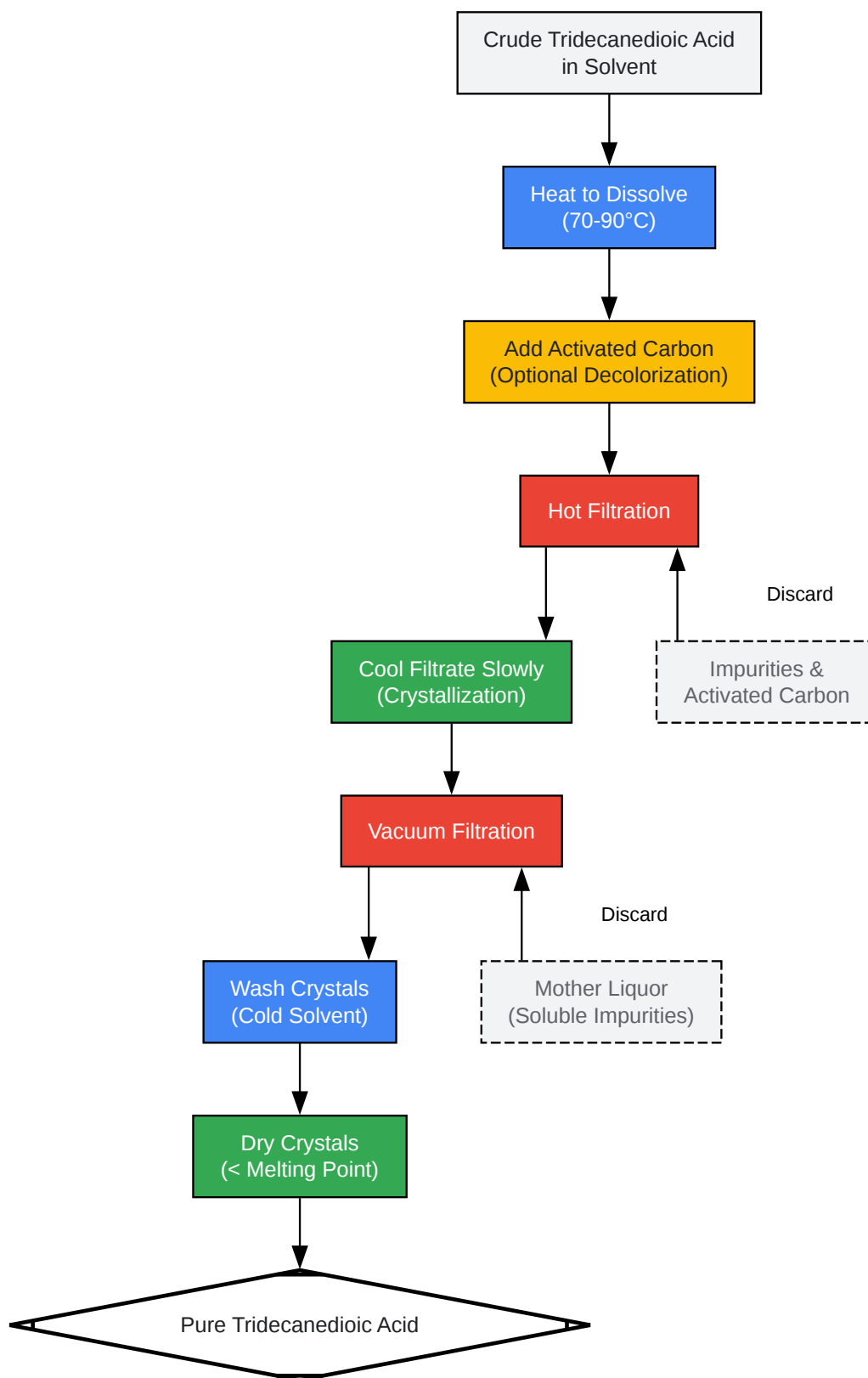
- Sample Preparation: Accurately weigh a sample of **tridecanedioic acid** and dissolve it in a known volume of the chosen solvent in a beaker.
- Titration Setup: Place the beaker on a magnetic stirrer, add a stir bar, and immerse the pH electrode in the solution. Position the burette filled with the standardized NaOH solution above the beaker.
- Initial Reading: Record the initial pH of the acid solution.

- Titration: Begin adding the NaOH solution in small, precise increments (e.g., 0.5 mL). After each addition, allow the pH to stabilize and record both the volume of titrant added and the corresponding pH.
- Continue adding titrant, reducing the increment size near the expected equivalence points, until the pH curve flattens out in the basic region.
- Data Analysis:
  - Plot pH (y-axis) versus the volume of NaOH added (x-axis) to generate a titration curve.
  - The curve will show two equivalence points.
  - The pH at the half-equivalence point for the first proton dissociation corresponds to pKa1.
  - The pH at the one-and-a-half-equivalence point corresponds to pKa2.
  - Alternatively, calculate the first derivative ( $\Delta\text{pH}/\Delta\text{V}$ ) and plot it against the average volume to precisely locate the equivalence points (the peaks of the derivative curve).

## Visualization of Processes

### Workflow for Purification of Tridecanedioic Acid

The following diagram illustrates a typical experimental workflow for the purification of long-chain dicarboxylic acids like **tridecanedioic acid**, combining decolorization and recrystallization steps.[\[12\]](#)[\[13\]](#)



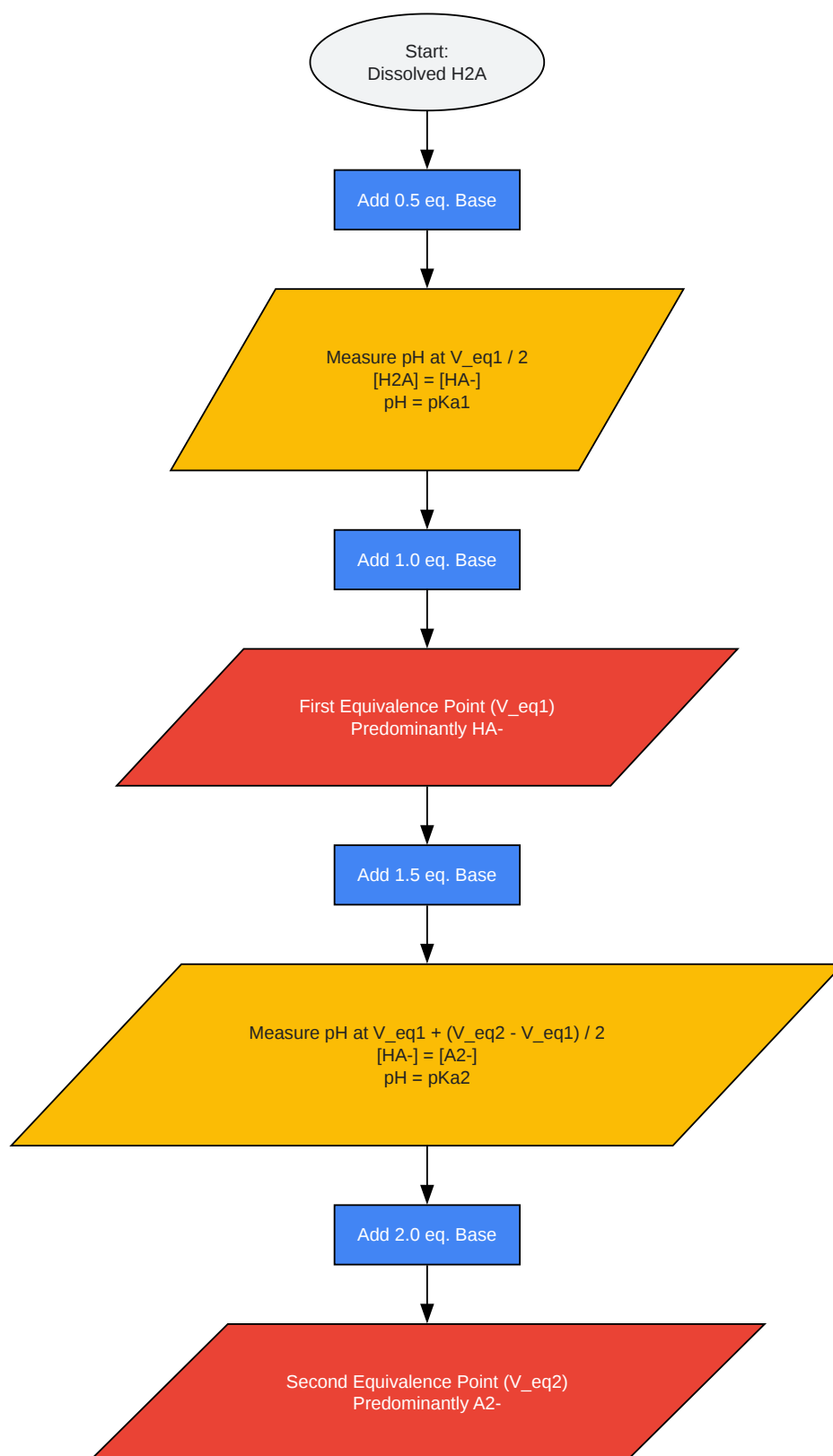
[Click to download full resolution via product page](#)

Caption: A typical workflow for the purification of **tridecanedioic acid**.



## Logical Relationship in Diprotic Acid Titration

This diagram illustrates the logical progression and key measurement points during the potentiometric titration of a diprotic acid like **tridecanedioic acid** to determine its two dissociation constants, pKa1 and pKa2.



[Click to download full resolution via product page](#)

Caption: Key measurement points in diprotic acid titration for pKa determination.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. TRIDECANEDIOIC ACID - Ataman Kimya [[atamanchemicals.com](http://atamanchemicals.com)]
- 2. Tridecanedioic acid | C13H24O4 | CID 10458 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 3. solubilityofthings.com [[solubilityofthings.com](http://solubilityofthings.com)]
- 4. Tridecanedioic acid [[chembk.com](http://chembk.com)]
- 5. CAS Common Chemistry [[commonchemistry.cas.org](http://commonchemistry.cas.org)]
- 6. Human Metabolome Database: Showing metabocard for 1,11-Undecanedicarboxylic acid (HMDB0002327) [[hmdb.ca](http://hmdb.ca)]
- 7. Page loading... [[guidechem.com](http://guidechem.com)]
- 8. Tridecanedioic acid [[webbook.nist.gov](http://webbook.nist.gov)]
- 9. sigmaaldrich.com [[sigmaaldrich.com](http://sigmaaldrich.com)]
- 10. store.apolloscientific.co.uk [[store.apolloscientific.co.uk](http://store.apolloscientific.co.uk)]
- 11. researchgate.net [[researchgate.net](http://researchgate.net)]
- 12. benchchem.com [[benchchem.com](http://benchchem.com)]
- 13. benchchem.com [[benchchem.com](http://benchchem.com)]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical and Chemical Properties of Tridecanedioic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b146212#what-are-the-physical-and-chemical-properties-of-tridecanedioic-acid>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)